

Unveiling the Molecular Characteristics of Bis(benzonitrile)palladium Chloride

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Compound of Interest

Compound Name: *Bis(benzonitrile)palladium chloride*

Cat. No.: *B8817163*

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A comprehensive overview of the fundamental chemical properties of a key palladium catalyst.

For researchers and professionals in the fields of synthetic chemistry and drug development, a precise understanding of the reagents involved is paramount. **Bis(benzonitrile)palladium chloride**, a widely utilized palladium(II) catalyst, is no exception. This document provides a concise technical summary of its molecular weight and chemical formula.

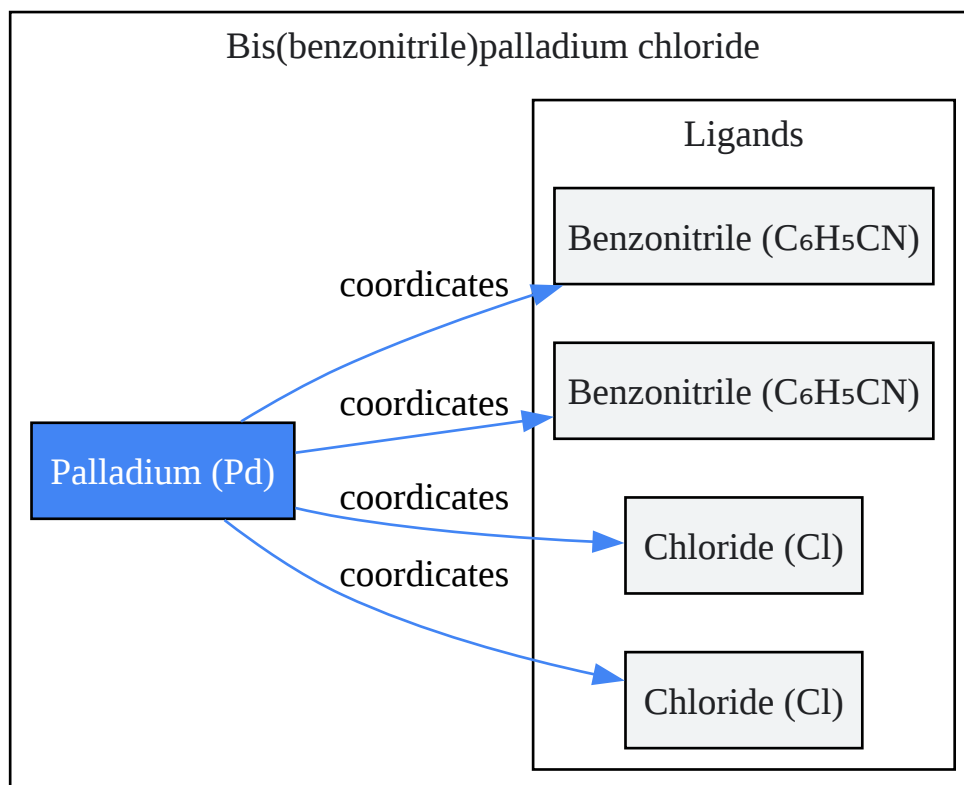
Core Molecular Data

The essential molecular identifiers for **bis(benzonitrile)palladium chloride** are presented below. This information is fundamental for stoichiometric calculations in reaction planning and for the accurate interpretation of analytical data.

Property	Value
Molecular Formula	$C_{14}H_{10}Cl_2N_2Pd$ [1]
Linear Formula	$(C_6H_5CN)_2PdCl_2$ [2]
Molecular Weight	383.57 g/mol [2][3]
IUPAC Name	bis(benzonitrile)dichloropalladium [1]

Logical Relationship of Formula Components

The chemical formula illustrates the composition of the coordination complex. The central palladium atom is coordinated with two chloride ions and two benzonitrile ligands.



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Caption: Coordination of Palladium in the Complex.

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References

- 1. Bis(benzonitrile)palladium chloride | C₁₄H₁₀Cl₂N₂Pd | CID 498840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bis (benzonitrile) dichloropalladium (II) [vineethchemicals.com]

- 3. medchemexpress.com [medchemexpress.com]
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